

Technical Guide: Spectrum of Activity for Ceftazidime Against Gram-Negative Bacteria

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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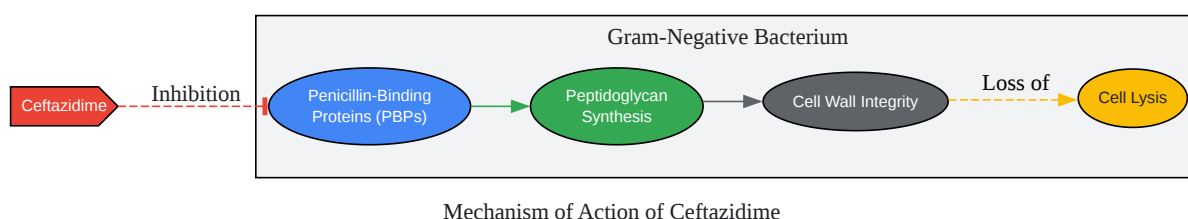
Introduction

Ceftazidime is a third-generation cephalosporin antibiotic with a broad spectrum of activity, particularly against Gram-negative bacteria.[1][2] Its efficacy is rooted in its ability to inhibit bacterial cell wall synthesis, leading to bacterial lysis and death.[3][4][5] This document provides a comprehensive overview of Ceftazidime's activity against clinically relevant Gram-negative pathogens, details the standard methodologies for susceptibility testing, and illustrates its mechanism of action.

Mechanism of Action

Ceftazidime exerts its bactericidal effect by targeting and inhibiting penicillin-binding proteins (PBPs), which are essential enzymes for the synthesis of peptidoglycan, a critical component of the bacterial cell wall.[3][5] Specifically, in Gram-negative bacteria, Ceftazidime shows a high affinity for PBP-3, which is involved in septum formation during cell division.[3] By binding to these PBPs, Ceftazidime blocks the final transpeptidation step in peptidoglycan synthesis, compromising the structural integrity of the cell wall.[3][5] This disruption leads to cell lysis and death.[3]

A key feature of Ceftazidime is its stability in the presence of many β -lactamase enzymes, which are a common mechanism of resistance in Gram-negative bacteria.[1][4][6] This stability allows it to remain effective against many strains that are resistant to earlier-generation cephalosporins.[6]



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Caption: Ceftazidime inhibits bacterial cell wall synthesis.

Spectrum of Activity Data

The in vitro activity of Ceftazidime is commonly quantified by the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antibiotic that prevents visible growth of a bacterium. The following table summarizes the MIC values for Ceftazidime against a range of Gram-negative organisms. MIC50 and MIC90 values represent the concentrations at which 50% and 90% of isolates are inhibited, respectively.

Gram-Negative Organism	MIC50 (µg/mL)	MIC90 (µg/mL)	% Susceptible	Reference
<i>Pseudomonas aeruginosa</i>	1	4	99.1%	[7]
<i>Escherichia coli</i>	≤0.25	≤0.25	>99.9%	[7][8]
<i>Klebsiella pneumoniae</i>	≤0.25	0.5	>99.9%	[7]
<i>Enterobacter</i> spp.	≤0.25	0.5	>99.9%	[7][9]
<i>Proteus mirabilis</i>	≤0.25	≤0.25	>99.9%	[9]
<i>Serratia</i> spp.	0.5	2	>99%	[9]
<i>Citrobacter</i> spp.	≤0.25	0.5	>99%	[9]

Note: Susceptibility percentages and MIC values can vary based on geographic location and the specific patient populations studied. The data presented is based on large surveillance programs. For instance, ceftazidime-avibactam demonstrated high activity against a large collection of Gram-negative bacilli from pediatric patients in the United States.[7] Another study showed its potent activity against pathogens from various infection types in US medical centers.[8]

Experimental Protocols

The determination of MIC values is crucial for assessing the antibacterial spectrum. The reference standard method is Broth Microdilution, as outlined by the Clinical and Laboratory Standards Institute (CLSI).

Broth Microdilution Method

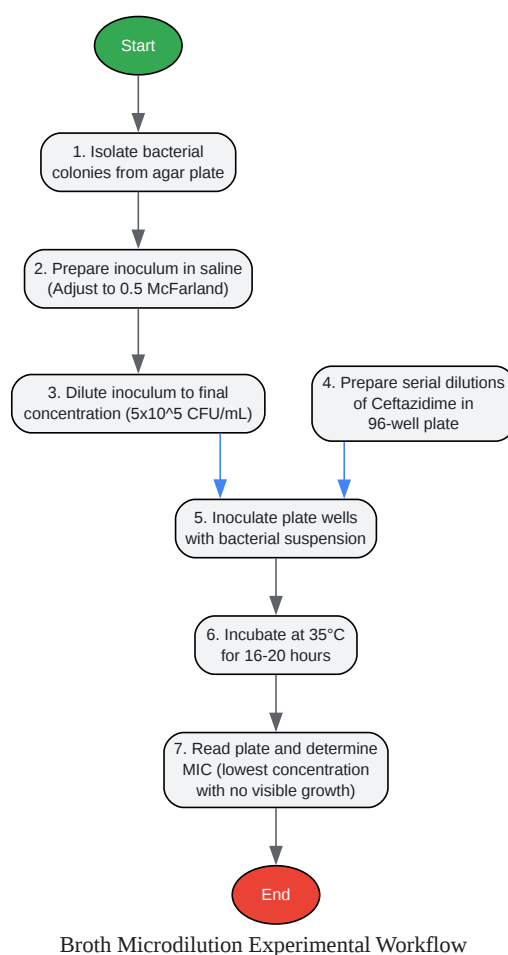
This method is used to determine the MIC of an antimicrobial agent and is one of the most common susceptibility testing methods.[10][11]

Principle: A standardized suspension of bacteria is challenged with serial twofold dilutions of an antimicrobial agent in a liquid growth medium. After a specified incubation period, the lowest

concentration of the agent that completely inhibits the visible growth of the organism is recorded as the MIC.[11]

Methodology:

- **Preparation of Antimicrobial Solutions:** Stock solutions of Ceftazidime are prepared and serially diluted in cation-adjusted Mueller-Hinton Broth (CAMHB) to achieve a range of final concentrations in a 96-well microtiter plate.
- **Inoculum Preparation:** Bacterial colonies from an 18-24 hour agar plate culture are suspended in a sterile saline solution. The suspension is adjusted to match the turbidity of a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. This suspension is then diluted to achieve a final inoculum concentration of about 5×10^5 CFU/mL in each well.[12]
- **Inoculation:** Each well of the microtiter plate, containing 100 μ L of the diluted antimicrobial agent, is inoculated with 100 μ L of the standardized bacterial suspension.[13] A growth control well (broth and bacteria, no antibiotic) and a sterility control well (broth only) are included.
- **Incubation:** The plates are covered and incubated at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.[11]
- **Result Interpretation:** Following incubation, the plates are examined for visible bacterial growth (e.g., turbidity or a pellet at the bottom of the well). The MIC is the lowest concentration of Ceftazidime at which there is no visible growth.



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Caption: Workflow for determining Minimum Inhibitory Concentration.

Conclusion

Ceftazidime remains a potent antimicrobial agent against a wide array of Gram-negative bacteria, including difficult-to-treat pathogens like *Pseudomonas aeruginosa*.^{[1][9][14]} Its mechanism of action, centered on the inhibition of cell wall synthesis, and its stability against many β -lactamases, underpin its clinical utility.^{[4][6]} Standardized susceptibility testing, primarily through the broth microdilution method, is essential for guiding its effective use in clinical and research settings. Continuous surveillance and understanding of its activity spectrum are critical for maintaining its efficacy in the face of evolving bacterial resistance.

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- To cite this document: BenchChem. [Technical Guide: Spectrum of Activity for Ceftazidime Against Gram-Negative Bacteria]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15564777/docs#technical-guide-spectrum-of-activity-for-ceftazidime-against-gram-negative-bacteria>]

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